

In-Depth Technical Guide to the Health and Safety of Antimony Oxalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antimony oxalate*

Cat. No.: *B093564*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **antimony oxalate**, compiled from available safety data sheets and toxicological literature. It is intended to inform researchers, scientists, and drug development professionals on the potential hazards, safe handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

Antimony oxalate is an inorganic compound that is highly insoluble in water. Upon heating (calcination), it converts to antimony oxide.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₆ O ₁₂ Sb ₂	[2] [3] [4]
Molecular Weight	507.58 g/mol	[1] [2] [3]
CAS Number	16455-98-4	[2] [3] [4]
EC Number	240-506-0	[1] [2]
Appearance	Powder	[1]
Solubility in H ₂ O	Insoluble	[1]
Synonyms	Antimony(III) oxalate; diantimony(3+) trioxalate	[1] [2]

Toxicological Information

Antimony oxalate is classified as harmful if swallowed or inhaled.[\[5\]](#) It is also toxic to aquatic life with long-lasting effects.[\[5\]](#)

Acute Toxicity

While specific LD50 (oral) and LC50 (inhalation) values for **antimony oxalate** are not readily available in the reviewed literature, the harmonized classification under GHS indicates acute toxicity. The compound is labeled with H-phrases H302 (Harmful if swallowed) and H332 (Harmful if inhaled).[\[5\]](#) For comparison, other antimony compounds have reported oral LD50 values in rats ranging from 1,115 mg/kg to 20,000 mg/kg depending on the specific compound. [\[6\]](#)

Skin and Eye Irritation

Antimony oxalate is not classified as a skin or eye irritant.[\[5\]](#)

Chronic Toxicity and Carcinogenicity

There is no classification for **antimony oxalate** regarding germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[\[5\]](#) However, some studies on other antimony

compounds have suggested a potential for carcinogenicity with chronic inhalation exposure in animal studies.^[7]

Toxicokinetics

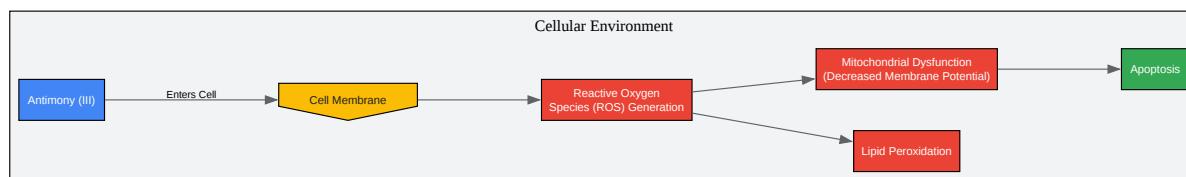
Antimony compounds can be absorbed through inhalation, ingestion, and dermal contact.^[8] The trivalent form of antimony, which includes **antimony oxalate**, is primarily excreted in the feces, with a smaller amount eliminated in the urine.^[9] Pentavalent antimony, in contrast, is mainly excreted through urine.^{[9][10]} Antimony can distribute throughout the body, with higher concentrations found in the liver, red blood cells, and thyroid.^[9] The trivalent form of antimony has a slower elimination rate compared to the pentavalent form.^[10]

Molecular Mechanism of Toxicity

The toxicity of antimony compounds is believed to stem from their ability to inactivate various enzymes, particularly those containing thiol groups.^[10] A key mechanism of antimony-induced cellular damage is the generation of oxidative stress.

Signaling Pathway of Antimony-Induced Oxidative Stress

Antimony (III) compounds can enter the cell and induce the production of reactive oxygen species (ROS). This leads to a cascade of events including lipid peroxidation and a decrease in the mitochondrial membrane potential, which can ultimately trigger apoptosis (programmed cell death).



[Click to download full resolution via product page](#)

Caption: Antimony (III) induced oxidative stress pathway.

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute toxicity (oral)	4	H302: Harmful if swallowed
Acute toxicity (inhalation)	4	H332: Harmful if inhaled
Hazardous to the aquatic environment - chronic hazard	2	H411: Toxic to aquatic life with long lasting effects

Source:[5]

Safe Handling and Storage

Handling

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[5][11]
- Wash hands thoroughly after handling.[5][11]
- Do not eat, drink, or smoke when using this product.[5][11]
- Use only outdoors or in a well-ventilated area.[5]
- Obtain special instructions before use.[11]
- Keep the container tightly closed in a cool, well-ventilated place.[11]

Personal Protective Equipment (PPE)

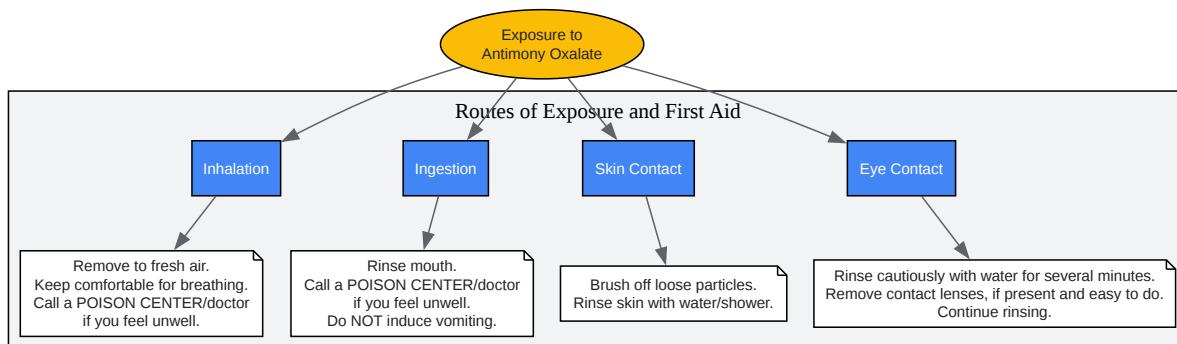
A risk assessment should be conducted to determine the appropriate PPE. General recommendations include:

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.

- Respiratory Protection: A NIOSH-approved particulate respirator (e.g., N95) if dust is generated and ventilation is inadequate.[12]

Emergency Procedures

First Aid Measures



[Click to download full resolution via product page](#)

Caption: First aid procedures for **antimony oxalate** exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: A solid water stream may be inefficient.
- Hazardous Combustion Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 5.2). Avoid dust formation.
- Environmental Precautions: Avoid release to the environment.^[5] Prevent entry into drains and waterways.
- Methods for Cleaning Up: Use a dust suppressant if necessary. Collect spilled material mechanically (e.g., with a HEPA-filtered vacuum) and place it in a suitable, labeled container for disposal.

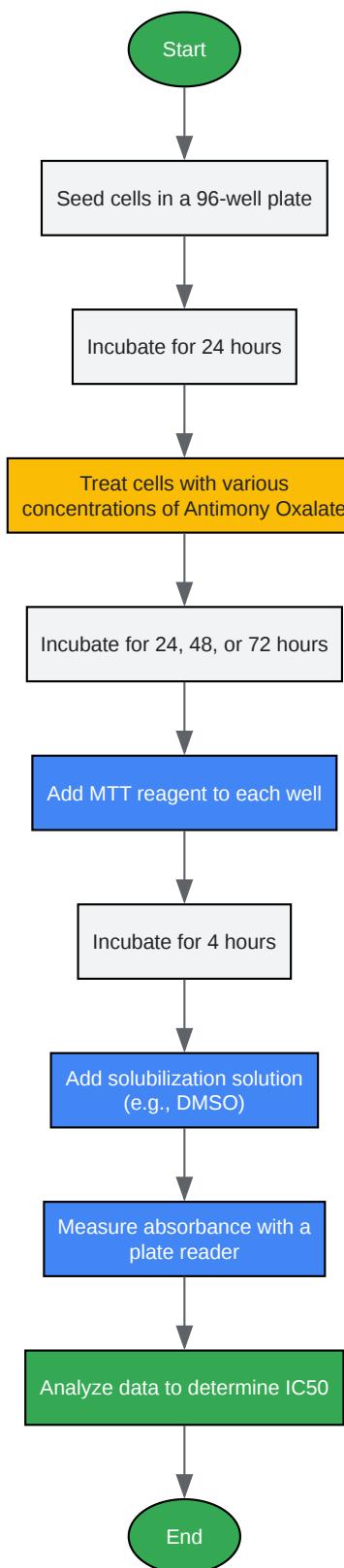
Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations. **Antimony oxalate** is considered hazardous waste and should be disposed of at an approved waste disposal plant.^[5]

Experimental Protocols

Representative In Vitro Cytotoxicity Assay Workflow

This is a general workflow for assessing the cytotoxicity of a compound like **antimony oxalate** using a colorimetric assay such as the MTT assay. This protocol would need to be optimized for the specific cell line and experimental conditions.

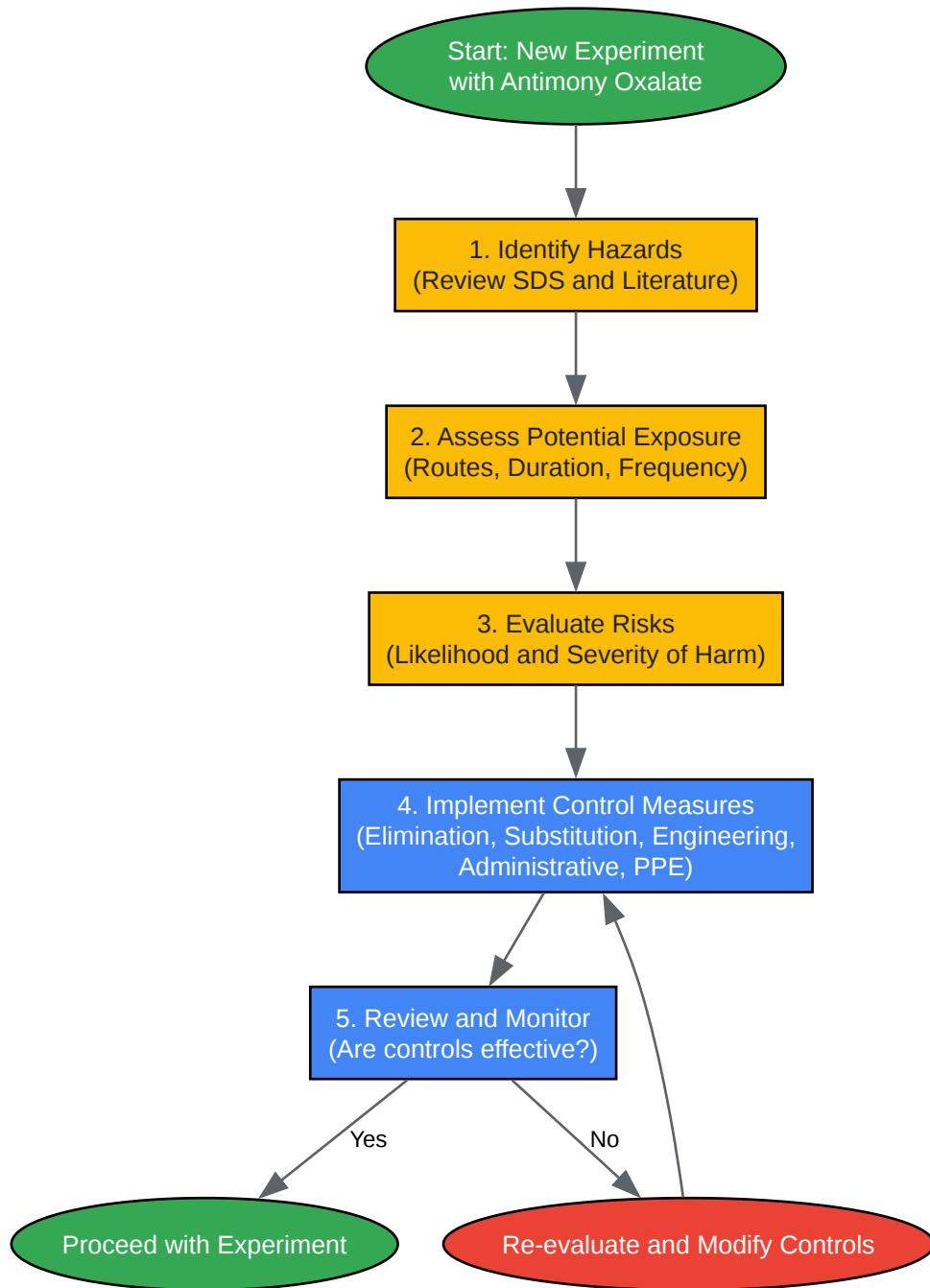


[Click to download full resolution via product page](#)

Caption: General workflow for an in vitro cytotoxicity assay.

Chemical Safety Risk Assessment Workflow

A systematic risk assessment is crucial before handling any hazardous chemical. The following diagram outlines a general workflow for conducting a chemical risk assessment.



[Click to download full resolution via product page](#)

Caption: Workflow for chemical safety risk assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Mechanisms underlying the toxic effects of antimony species in human embryonic kidney cells (HEK-293) and their comparison with arsenic species [jstage.jst.go.jp]
- 3. Frontiers | Plant Responses to Antimony Pollution: Biochemical and Molecular Mechanisms [frontiersin.org]
- 4. Mechanisms of genotoxicity and proteotoxicity induced by the metalloids arsenic and antimony - PMC [pmc.ncbi.nlm.nih.gov]
- 5. connectsci.au [connectsci.au]
- 6. Antimony compounds - IDLH | NIOSH | CDC [cdc.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Effects of Antimony on Reactive Oxygen and Nitrogen Species (ROS and RNS) and Antioxidant Mechanisms in Tomato Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 10. intersolia.com [intersolia.com]
- 11. Cardiovascular Effects of Environmental Metal Antimony: Redox Dyshomeostasis as the Key Pathogenic Driver - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Antimony induces oxidative stress to impair enteroendocrine cells and disrupt glucose homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Health and Safety of Antimony Oxalate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093564#health-and-safety-information-for-antimony-oxalate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com